

Technical Guide: Spectroscopic Characterization of N-Allyldiphenylamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Allyl-diphenyl-amine*

CAS No.: *65178-51-0*

Cat. No.: *B3055518*

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Compound Identity & Structural Specifications

Before interpreting spectral data, the structural constraints must be defined to validate signal assignments.

- IUPAC Name: N,N-Diphenylprop-2-en-1-amine
- Common Name: N-Allyldiphenylamine
- CAS Registry Number: 1020-32-2
- Molecular Formula:
- Molecular Weight: 209.29 g/mol
- Structural Features:
 - Core: Tertiary amine nitrogen bonded to two phenyl rings and one allyl group.
 - Symmetry: The molecule possesses

symmetry (time-averaged in solution), rendering the two phenyl rings magnetically equivalent in standard NMR timescales.

Nuclear Magnetic Resonance (NMR) Spectroscopy[1][2][3][4][5]

Proton NMR (¹H NMR)

Solvent: Chloroform-d (

) | Frequency: 400 MHz (Standard)

The

¹H NMR spectrum is characterized by the distinct coupling patterns of the allyl group and the overlapping multiplets of the aromatic protons.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Coupling Constants (, Hz)
7.20 – 7.30	Multiplet (m)	4H	Ar-H (Meta)	N/A
7.00 – 7.10	Multiplet (m)	4H	Ar-H (Ortho)	N/A
6.90 – 6.98	Multiplet (m)	2H	Ar-H (Para)	N/A
5.85 – 5.98	Multiplet (ddt)	1H	Vinyl CH (,)	,
5.15 – 5.30	Multiplet (m)	2H	Vinyl ()	Overlapping cis/trans terminal protons
4.35	Doublet (dt)	2H	Allylic ()	Hz

Analyst's Insight:

- Aromatic Region (6.9 - 7.3 ppm): The nitrogen lone pair participates in resonance with both phenyl rings. This delocalization shields the ortho and para protons relative to benzene (7.36 ppm), shifting them upfield. The meta protons, being less affected by resonance, appear furthest downfield.
- Allylic System: The methylene protons () at 4.35 ppm are significantly deshielded compared to a standard alkyl amine (usually ~2.5 ppm) due to the combined electronegativity of the nitrogen and the anisotropy of the adjacent double bond and aromatic rings.

Carbon-13 NMR (¹³C NMR)

Solvent:

| Reference: TMS (0.0 ppm) or

triplet (77.16 ppm)

Chemical Shift (, ppm)	Carbon Type	Assignment	Notes
147.8	Quaternary ()	Ar-C (Ipso)	Deshielded by Nitrogen attachment
133.5	Methine ()	Vinyl CH	Internal alkene carbon
129.2	Methine ()	Ar-C (Meta)	
121.3	Methine ()	Ar-C (Ortho)	Shielded by resonance
120.5	Methine ()	Ar-C (Para)	Shielded by resonance
116.4	Methylene ()	Vinyl	Terminal alkene carbon
54.8	Methylene ()	Allylic	

Infrared (IR) Spectroscopy

Method: ATR (Attenuated Total Reflectance) or KBr Pellet

The IR spectrum serves as a rapid diagnostic tool to confirm the tertiary amine structure (absence of N-H) and the presence of the allyl group.

Wavenumber ()	Intensity	Functional Group	Vibrational Mode
3030 – 3060	Weak	Ar-H / =C-H	C-H Stretching ()
2850 – 2950	Weak/Med	Aliphatic C-H	C-H Stretching (, allylic)
1640	Medium	Alkene C=C	Stretching (Allyl group)
1590, 1495	Strong	Aromatic Ring	C=C Ring Stretching
1250 – 1350	Strong	C-N	Aryl C-N Stretching
745, 690	Strong	Ar-H	Out-of-plane (OOP) bending (Monosubstituted benzene)
~3300 - 3500	ABSENT	N-H	Confirms Tertiary Amine

Diagnostic Check: The absence of a broad band in the 3300–3500

region is the primary indicator distinguishing N-allyldiphenylamine from its precursor, diphenylamine (which shows a sharp N-H band).

Mass Spectrometry (MS)

Ionization: Electron Impact (EI, 70 eV)

The fragmentation pattern is dominated by the stability of the aromatic amine scaffold and the facile cleavage of the allyl group.

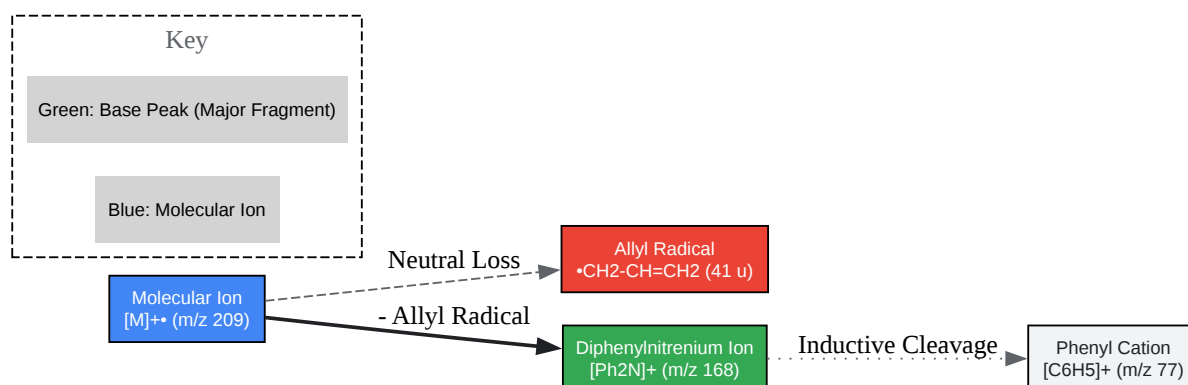
Key Ions and Fragmentation Logic[7]

m/z (Mass-to-Charge)	Relative Abundance	Ion Identity	Fragmentation Mechanism
209	High		Molecular Ion (Stable aromatic system)
208	Low		Loss of Hydrogen (Allylic or Aromatic)
168	Base Peak (100%)		Loss of Allyl radical (, Mass 41)
167	Medium	Carbazole-like	Cyclization/Loss of from m/z 169 precursor
77	Medium		Phenyl cation
41	Low		Allyl cation (Usually low in amine spectra due to charge retention on N)

Fragmentation Pathway Visualization

The following diagram illustrates the primary fragmentation pathway, highlighting the formation of the base peak at m/z 168 via

-cleavage logic relative to the nitrogen.



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Caption: Primary Electron Impact (EI) fragmentation pathway showing the generation of the stable diphenylnitrenium cation.

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectral data, follow these preparation standards.

For NMR (¹H and ¹³C)

- Mass: Weigh ~10-15 mg of N-allyldiphenylamine.
- Solvent: Dissolve in 0.6 mL of (99.8% D) containing 0.03% TMS v/v.
- Filtration: If the sample appears cloudy (potential salt contamination from synthesis), filter through a small plug of glass wool into the NMR tube.
- Acquisition:
 - H: 16 scans, 1 second relaxation delay.
 - C: 512-1024 scans, broadband proton decoupling.

For GC-MS[8]

- Concentration: Prepare a 1 ppm solution in Dichloromethane (DCM) or Ethyl Acetate.
- Inlet Temp: 250°C.
- Column: HP-5MS or equivalent non-polar column.
- Oven Program: 60°C (1 min hold)

20°C/min

280°C (3 min hold).

- Note: N-allyldiphenylamine is thermally stable enough for GC, unlike quaternary ammonium salts.

References

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